

An In-depth Technical Guide to Acepromazine-d6: Structure, Molecular Weight, and Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Acepromethazine-d6

Cat. No.: B12431909

[Get Quote](#)

Introduction

In the landscape of modern analytical chemistry and drug development, stable isotope-labeled internal standards (SIL-IS) are indispensable tools for achieving the highest levels of accuracy and precision in quantitative mass spectrometry. Acepromazine-d6, the deuterated analog of the phenothiazine tranquilizer Acepromazine, serves as a quintessential example of such a standard. Its role is particularly critical in pharmacokinetic studies, drug metabolism research, and forensic toxicology where unambiguous identification and precise quantification are paramount.

This guide provides a comprehensive technical overview of Acepromazine-d6, focusing on its specific chemical structure and molecular weight. It is intended for researchers, analytical scientists, and drug development professionals who utilize or are considering the application of deuterated standards in their workflows. We will delve into the molecular architecture, the impact of deuterium labeling on its mass, and a practical application protocol, thereby offering a holistic view grounded in scientific integrity and field-proven expertise.

Chemical Structure and Isotopic Labeling

Acepromazine-d6 is a derivative of Acepromazine, a phenothiazine compound characterized by a three-ring structure with a sulfur and a nitrogen atom in the central ring.^{[1][2]} The core molecule is specifically 10H-phenothiazine, which is substituted at two positions: an acetyl group at position 2 and a 3-(dimethylamino)propyl group at the nitrogen atom (position 10).^{[1][2]}

The defining feature of Acepromazine-d6 is the strategic replacement of six protium (¹H) atoms with deuterium (²H or D) atoms. This isotopic substitution is specifically located on the two methyl groups of the terminal dimethylamino moiety.^{[3][4]} Therefore, the precise chemical name is 1-[10-[3-(Dimethylamino-d6)propyl]-10H-phenothiazin-2-yl]ethanone.

The rationale behind this specific labeling site is twofold. Firstly, the N-demethylation pathway is a known metabolic route for many compounds containing a dimethylamino group. Placing the labels on these methyl groups can be useful for metabolic studies. Secondly, and more critically for its use as an internal standard, this position is chemically stable and remote from the sites of fragmentation typically used for quantification in tandem mass spectrometry (MS/MS), ensuring the label is retained in the characteristic product ions.

Below is a diagram illustrating the chemical structure of Acepromazine-d6, highlighting the position of the deuterium atoms.

Caption: Chemical structure of Acepromazine-d6.

Molecular Weight and Formula

The incorporation of six deuterium atoms significantly increases the mass of the molecule compared to its unlabeled counterpart, Acepromazine. This mass shift is the fundamental principle that allows it to be distinguished by a mass spectrometer when co-eluting with the analyte.

The molecular formula of unlabeled Acepromazine is C₁₉H₂₂N₂OS.^{[2][5][6]} Its average molecular weight is approximately 326.46 g/mol.^{[5][6]}

For Acepromazine-d6, six hydrogen atoms (atomic weight ~1.008) are replaced by six deuterium atoms (atomic weight ~2.014). This results in a nominal mass increase of 6 Da.

The key molecular properties are summarized in the table below. It is crucial to differentiate between the free base and its common salt forms, as this affects the overall molecular formula and weight.

Property	Acepromazine (Unlabeled)	Acepromazine-d6 (Free Base)	Acepromazine-d6 Hydrochloride	Acepromazine-d6 Maleate
Synonyms	Acetylpromazine, ACP	1-[10-[3-(Dimethylamino-d6)propyl]-10H-phenothiazin-2-yl]ethanone	-	1-[10-[3-(Dimethylamino-d6)propyl]-10H-phenothiazin-2-yl]ethanone (2Z)-2-Butenedioate
Molecular Formula	C ₁₉ H ₂₂ N ₂ OS	C ₁₉ H ₁₆ D ₆ N ₂ OS	C ₁₉ H ₁₇ D ₆ ClN ₂ OS	C ₂₃ H ₂₀ D ₆ N ₂ O ₅ S[3]
Average Molecular Weight	~326.5 g/mol [1] [2]	~332.5 g/mol	368.95 g/mol [7]	448.56 g/mol [3] [4]
Monoisotopic Mass	326.1453 Da[1] [2]	332.1830 Da	368.1993 Da	448.1939 Da[8]
CAS Number	61-00-7[2][5]	Not specified for free base	1173022-70-2[7]	1331655-50-5[3] [4]
Appearance	-	-	-	Yellow Solid[3]

Note: Molecular weights are calculated values and may vary slightly between sources.

Application as an Internal Standard in LC-MS/MS Analysis

The primary utility of Acepromazine-d6 is as an internal standard for the quantitative analysis of Acepromazine in complex biological matrices like plasma, serum, or urine.[[4](#)] An ideal internal standard co-elutes with the analyte and experiences similar ionization effects and sample preparation losses, but is clearly distinguishable by its mass.[[9](#)] Deuterated standards are

considered the "gold standard" for LC-MS applications because their physicochemical properties are nearly identical to the unlabeled analyte, ensuring they behave similarly during extraction and chromatography.

The mass difference allows the mass spectrometer to monitor the analyte and the internal standard simultaneously, and the ratio of their signals is used for quantification. This ratiometric approach corrects for variations in sample recovery, matrix effects (ion suppression or enhancement), and instrument response, leading to highly accurate and reproducible results.

[9]

Experimental Protocol: Quantification of Acepromazine in Plasma

The following is a representative workflow for the quantification of Acepromazine in plasma using Acepromazine-d6 as an internal standard, adapted from established methodologies.[5][6]

[8]

Objective: To determine the concentration of Acepromazine in a canine plasma sample.

Materials:

- Canine plasma sample
- Acepromazine certified reference standard
- Acepromazine-d6 internal standard solution (e.g., 1 µg/mL in methanol)
- Acetonitrile (ACN), HPLC-grade
- Methanol (MeOH), HPLC-grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Centrifuge and appropriate tubes

Methodology:

- Preparation of Calibration Standards and Quality Controls (QCs):
 1. Prepare a stock solution of Acepromazine in methanol.
 2. Perform serial dilutions of the stock solution to create calibration standards at concentrations spanning the expected range of the unknown samples (e.g., 0.5 - 100 ng/mL).
 3. Spike blank canine plasma with the Acepromazine dilutions to create the calibration curve samples.
 4. Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Protein Precipitation):
 1. Aliquot 100 μ L of each plasma sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
 2. Add 10 μ L of the Acepromazine-d6 internal standard solution (e.g., 1 μ g/mL) to each tube and vortex briefly. This ensures a consistent amount of IS is present in every sample for accurate ratio calculation.
 3. Add 300 μ L of ice-cold acetonitrile to each tube to precipitate plasma proteins.
 4. Vortex vigorously for 1 minute.
 5. Centrifuge at 14,000 x g for 10 minutes at 4°C.
 6. Carefully transfer the supernatant to a clean HPLC vial for analysis.
- LC-MS/MS Analysis:
 - LC System: Standard HPLC or UHPLC system.
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 3 μ m particle size).[5]
 - Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A typical gradient would start at ~95% A, ramping to 95% B over several minutes to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.4 mL/min.[5]
- Injection Volume: 10 μ L.
- MS System: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- Ionization Parameters: Optimize source temperature, gas flows, and spray voltage for maximal signal.[5]
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.
 - Acepromazine: Q1: 327.2 m/z $\rightarrow$ Q3: 86.1 m/z (example transition)[5]
 - Acepromazine-d6: Q1: 333.2 m/z $\rightarrow$ Q3: 92.1 m/z (example transition)
 - The rationale here is that the 86.1 m/z fragment corresponds to the dimethylaminopropyl side chain. For the d6-analog, this fragment will have a mass of 92.1 m/z, confirming the label is retained.
- Data Processing:
 1. Integrate the peak areas for both the Acepromazine and Acepromazine-d6 MRM transitions.
 2. Calculate the ratio of the analyte peak area to the internal standard peak area for each sample.
 3. Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards.

4. Determine the concentration of Acepromazine in the unknown samples by interpolating their peak area ratios from the calibration curve.

The diagram below illustrates this experimental workflow.

Caption: Workflow for LC-MS/MS quantification using an internal standard.

Conclusion

Acepromazine-d6 stands as a critical analytical reagent that enables researchers to achieve the highest degree of confidence in quantitative studies. Its well-defined chemical structure, with isotopic labels placed at a chemically stable position, results in a predictable and distinct mass shift. This property, combined with its chemical similarity to the parent compound, makes it an exemplary internal standard for mass spectrometry-based bioanalysis. Understanding the precise molecular characteristics and the principles of its application, as outlined in this guide, is fundamental for the development and validation of robust analytical methods in regulated and research environments.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 26035, Aceprometazine. Retrieved February 6, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Acepromazine in NIST WebBook. Retrieved February 6, 2026, from [\[Link\]](#)
- Pharmaffiliates. (n.d.). Acepromazine-d6 Maleate | CAS No: 1331655-50-5. Retrieved February 6, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 15558202, Acepromazine hydrochloride. Retrieved February 6, 2026, from [\[Link\]](#)
- ResolveMass Laboratories Inc. (2023). Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. Retrieved February 6, 2026, from [\[Link\]](#)
- Wikipedia. (2023). Acepromazine. Retrieved February 6, 2026, from [\[Link\]](#)

- Miksa, I. R., Cummings, M. R., & Poppenga, R. (2005). Determination of acepromazine, ketamine, medetomidine, and xylazine in serum: multi-residue screening by liquid chromatography-mass spectrometry. *Journal of Analytical Toxicology*, 29(6), 485-491.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 71312711, 1-(10-(3-(bis(trideuteriomethyl)amino)propyl)phenothiazin-2-yl)ethanone;(Z)-but-2-enedioic acid. Retrieved February 6, 2026, from [[Link](#)]
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 6077, Acepromazine. Retrieved February 6, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Determination of acepromazine, ketamine, medetomidine, and xylazine in serum: multi-residue screening by liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. semanticscholar.org [semanticscholar.org]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]
- 4. Development of a method for the determination of sedatives in bovine and porcine urine and kidneys by liquid chromatography–tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. researchgate.net [researchgate.net]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. resolvemass.ca [resolvemass.ca]
- 9. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acepromazine-d6: Structure, Molecular Weight, and Application]. BenchChem, [2026]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b12431909/docs#an-in-depth-technical-guide-to-acepromazine-d6-structure-molecular-weight-and-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)